

# overcoming solubility issues with N-Cyclopropyl-3-nitropyridin-4-amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N-Cyclopropyl-3-nitropyridin-4-amine*

Cat. No.: *B1358630*

[Get Quote](#)

## Technical Support Center: N-Cyclopropyl-3-nitropyridin-4-amine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-Cyclopropyl-3-nitropyridin-4-amine**.

### Frequently Asked Questions (FAQs)

Q1: What is **N-Cyclopropyl-3-nitropyridin-4-amine**?

**N-Cyclopropyl-3-nitropyridin-4-amine** (CAS No. 380605-28-7) is a nitroaromatic amine compound with the molecular formula  $C_8H_9N_3O_2$  and a molecular weight of 179.18 g/mol <sup>[1]</sup> It serves as a crucial building block and intermediate in medicinal chemistry and pharmaceutical research, particularly in the synthesis of kinase inhibitors for cancer treatment.<sup>[1]</sup>

Q2: What are the basic physicochemical properties of **N-Cyclopropyl-3-nitropyridin-4-amine**?

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	179.18 g/mol [1]
CAS Number	380605-28-7[1]
Boiling Point	345.645°C at 760 mmHg[2][3]
Density	1.453 g/cm <sup>3</sup> [2][3]
Flash Point	162.841°C[2][3]

Q3: How should I store **N-Cyclopropyl-3-nitropyridin-4-amine**?

For optimal stability, **N-Cyclopropyl-3-nitropyridin-4-amine** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[3] It is recommended to store it under an inert atmosphere and protect it from light.[1]

Q4: What are the primary safety concerns when handling this compound?

**N-Cyclopropyl-3-nitropyridin-4-amine** is harmful if swallowed and may cause skin and serious eye irritation.[1] It is essential to handle this compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including protective gloves, and eye/face protection.[1]

## Troubleshooting Guide: Overcoming Solubility Issues

Users may encounter difficulties in dissolving **N-Cyclopropyl-3-nitropyridin-4-amine** for their experiments. This guide provides a systematic approach to addressing these solubility challenges.

### Issue: The compound is not dissolving in my chosen solvent.

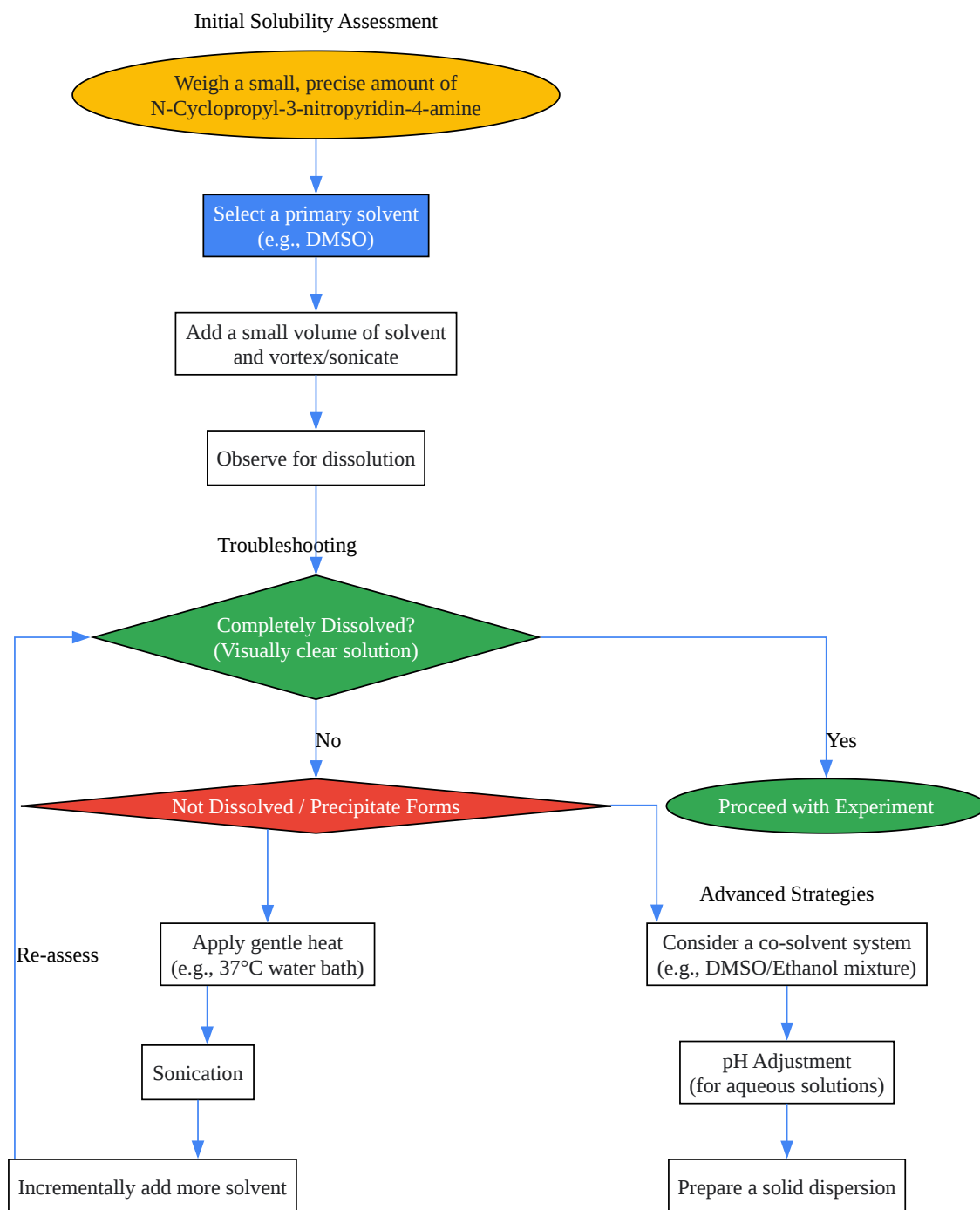
Initial Steps:

- **Verify Compound Purity:** Impurities can significantly affect solubility. Ensure you are using a high-purity grade of the compound.
- **Solvent Selection:** The choice of solvent is critical. Based on the chemical structure of **N-Cyclopropyl-3-nitropyridin-4-amine** and related nitropyridine derivatives, polar aprotic solvents are likely to be most effective.

Recommended Solvents (in order of likely effectiveness):

- Dimethyl Sulfoxide (DMSO)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)[\[1\]](#)

Solubility Testing Workflow:



[Click to download full resolution via product page](#)

Caption: A workflow for systematically troubleshooting solubility issues.

## Quantitative Solubility Data (Qualitative Assessment)

While specific quantitative solubility data (e.g., mg/mL) is not readily available in the public domain, the following table provides a qualitative guide to solvent selection. This is based on the known properties of similar nitropyridine compounds.

Solvent	Type	Expected Solubility	Notes
DMSO	Polar Aprotic	High	Recommended as the first-choice solvent for creating stock solutions.
DMF	Polar Aprotic	High	A suitable alternative to DMSO.
DCM	Chlorinated	Moderate	May be useful in certain synthetic applications.
Methanol/Ethanol	Polar Protic	Low to Moderate	May require heating or sonication. Can be used as a co-solvent.
Water	Aqueous	Very Low	Insoluble for practical purposes without formulation aids.
Acetone	Ketone	Low	Generally not recommended as a primary solvent.

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N-Cyclopropyl-3-nitropyridin-4-amine** in DMSO.

Materials:

- **N-Cyclopropyl-3-nitropyridin-4-amine** (MW: 179.18 g/mol )
- Anhydrous DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Water bath sonicator

Procedure:

- **Calculation:** To prepare a 10 mM stock solution, weigh out 1.7918 mg of **N-Cyclopropyl-3-nitropyridin-4-amine** for every 1 mL of DMSO.
- **Weighing:** Carefully weigh the desired amount of the compound into a suitable vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial.
- **Dissolution:**
  - Cap the vial tightly.
  - Vortex the mixture for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate in a water bath for 5-10 minutes.
  - Gentle warming (e.g., in a 37°C water bath) can be applied if necessary, followed by vortexing.
- **Storage:** Once fully dissolved, store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.

Experimental Workflow for Stock Solution Preparation:

Caption: Step-by-step workflow for preparing a stock solution.

## Protocol 2: General Method for Enhancing Aqueous Solubility for in vitro Assays

For many biological assays, a high concentration of organic solvent like DMSO can be toxic to cells. This protocol outlines a general approach to further dilute the DMSO stock solution into an aqueous buffer.

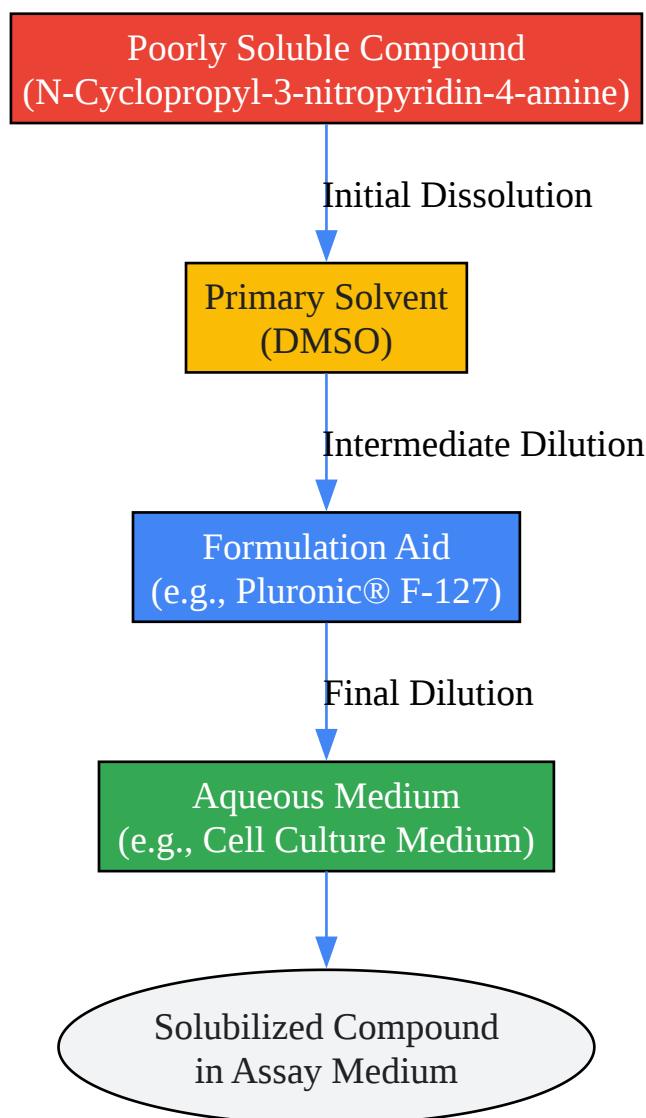
### Materials:

- 10 mM stock solution of **N-Cyclopropyl-3-nitropyridin-4-amine** in DMSO
- Biologically compatible surfactant (e.g., Pluronic® F-127 or Kolliphor® EL)
- Aqueous buffer (e.g., PBS or cell culture medium)

### Procedure:

- **Prepare Surfactant Solution:** Prepare a 10% (w/v) stock solution of the chosen surfactant in the desired aqueous buffer.
- **Serial Dilution:**
  - Perform an initial dilution of your 10 mM DMSO stock into the 10% surfactant solution. For example, a 1:10 dilution to achieve a 1 mM solution.
  - Further dilute this intermediate solution into your final aqueous buffer to achieve the desired working concentration.
- **Vortexing:** Vortex thoroughly between each dilution step to ensure homogeneity.
- **Final DMSO Concentration:** Always calculate the final percentage of DMSO in your working solution and include an equivalent DMSO concentration in your vehicle control. Aim for a final DMSO concentration of less than 0.5% in cell-based assays.

### Signaling Pathway for Solubility Enhancement:



[Click to download full resolution via product page](#)

Caption: Logical pathway for enhancing aqueous solubility for biological assays.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Cyclopropyl-3-nitropyridin-4-amine|CAS 380605-28-7 [benchchem.com]



- 2. N-Cyclopropyl-3-nitropyridin-4-amine Price from Supplier Brand Shanghai Amole Biotechnology Co., Ltd. on Chemsr.com [chemsrc.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [overcoming solubility issues with N-Cyclopropyl-3-nitropyridin-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1358630#overcoming-solubility-issues-with-n-cyclopropyl-3-nitropyridin-4-amine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)